

Application Notes and Protocols for FAPI-74

Studies: Dosimetry and Radiation Safety

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: FAPI-74
CAS No.: 2374782-76-8
Cat. No.: B12387594

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These comprehensive guidelines are intended for researchers, scientists, and drug development professionals involved in preclinical and clinical studies using the Fibroblast Activation Protein Inhibitor (FAPI) tracer, **FAPI-74**. This document provides detailed information on dosimetry, radiation safety, and experimental protocols to ensure safe and effective use of **¹⁸F-FAPI-74** and **⁶⁸Ga-FAPI-74** in imaging studies.

Introduction to FAPI-74

Fibroblast Activation Protein (FAP) is a transmembrane serine protease that is overexpressed on cancer-associated fibroblasts (CAFs) in the stroma of a wide variety of tumors, while its expression in normal adult tissues is low.^{[1][2]} This differential expression makes FAP an attractive target for diagnostic imaging and targeted therapy. **FAPI-74** is a quinoline-based inhibitor of FAP that can be labeled with positron-emitting radionuclides, such as Gallium-68 (⁶⁸Ga) and Fluorine-18 (¹⁸F), for Positron Emission Tomography (PET) imaging.^{[3][4][5]} The ability to label **FAPI-74** with either ⁶⁸Ga (T_{1/2} ≈ 68 min) or ¹⁸F (T_{1/2} ≈ 110 min) offers flexibility for clinical use, allowing for both on-site production with a generator (⁶⁸Ga) and centralized production with a cyclotron (¹⁸F).^{[5][6][7][8]}

Radiation Dosimetry and Safety

Understanding the radiation dosimetry of **FAPI-74** is crucial for ensuring patient safety and adhering to regulatory guidelines. The effective dose is a measure of the overall radiation-induced risk to the body.

Effective Dose

Studies have shown that **FAPI-74** has a favorable radiation dosimetry profile. The effective dose for both **18F-FAPI-74** and **68Ga-FAPI-74** is comparable to or lower than other commonly used PET tracers.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Table 1: Effective Dose of **FAPI-74** Tracers

Radiotracer	Effective Dose (mSv/100 MBq)	Dosimetry Software	Reference
18F-FAPI-74	1.4 ± 0.2	OLINDA/EXM 1.1	[4] [5] [6] [7] [9]
18F-FAPI-74	1.2 ± 0.1	IDAC-Dose 2.1	[3] [9]
68Ga-FAPI-74	1.6	OLINDA/EXM 1.1	[4] [5] [6] [7] [9]
68Ga-FAPI-74	1.4	IDAC-Dose 2.1	[3] [4] [9]

For a typical administered activity of 259 ± 26 MBq of **18F-FAPI-74**, the effective dose is approximately 3-4 mSv.[\[4\]](#)[\[9\]](#) For a typical 185 MBq administration of **68Ga-FAPI-74**, the effective dose is around 3.0 mSv.[\[4\]](#)[\[9\]](#) The lower radiation burden of **18F-FAPI-74** compared to **18F-FDG** is attributed to its faint physiological uptake in the brain and liver.[\[3\]](#)[\[4\]](#)

Biodistribution and Organ Doses

The biodistribution of **FAPI-74** is characterized by rapid renal clearance and low nonspecific uptake in most normal organs.[\[3\]](#)[\[4\]](#) This leads to high tumor-to-background contrast.

Table 2: Absorbed Doses in Major Organs for **18F-FAPI-74** and **68Ga-FAPI-74** (mGy/MBq)

Organ	18F-FAPI-74 (OLINDA/EXM)	68Ga-FAPI-74 (OLINDA/EXM)
Kidneys	0.049 ± 0.011	0.044
Bladder Wall	0.038 ± 0.015	0.040
Spleen	0.013 ± 0.003	0.011
Liver	0.012 ± 0.002	0.011
Red Marrow	0.009 ± 0.001	0.009
Lungs	0.007 ± 0.001	0.007
Heart Wall	0.007 ± 0.001	0.007
Brain	0.004 ± 0.001	0.004

Data adapted from Giesel et al., J Nucl Med, 2021.[4]

The highest absorbed doses are typically observed in the kidneys and bladder wall, consistent with the renal excretion pathway of the tracer.

Experimental Protocols

The following protocols provide a detailed methodology for key experiments involving **FAPI-74**.

Radiolabeling of FAPI-74

This method utilizes an aluminum-fluoride complex for labeling.

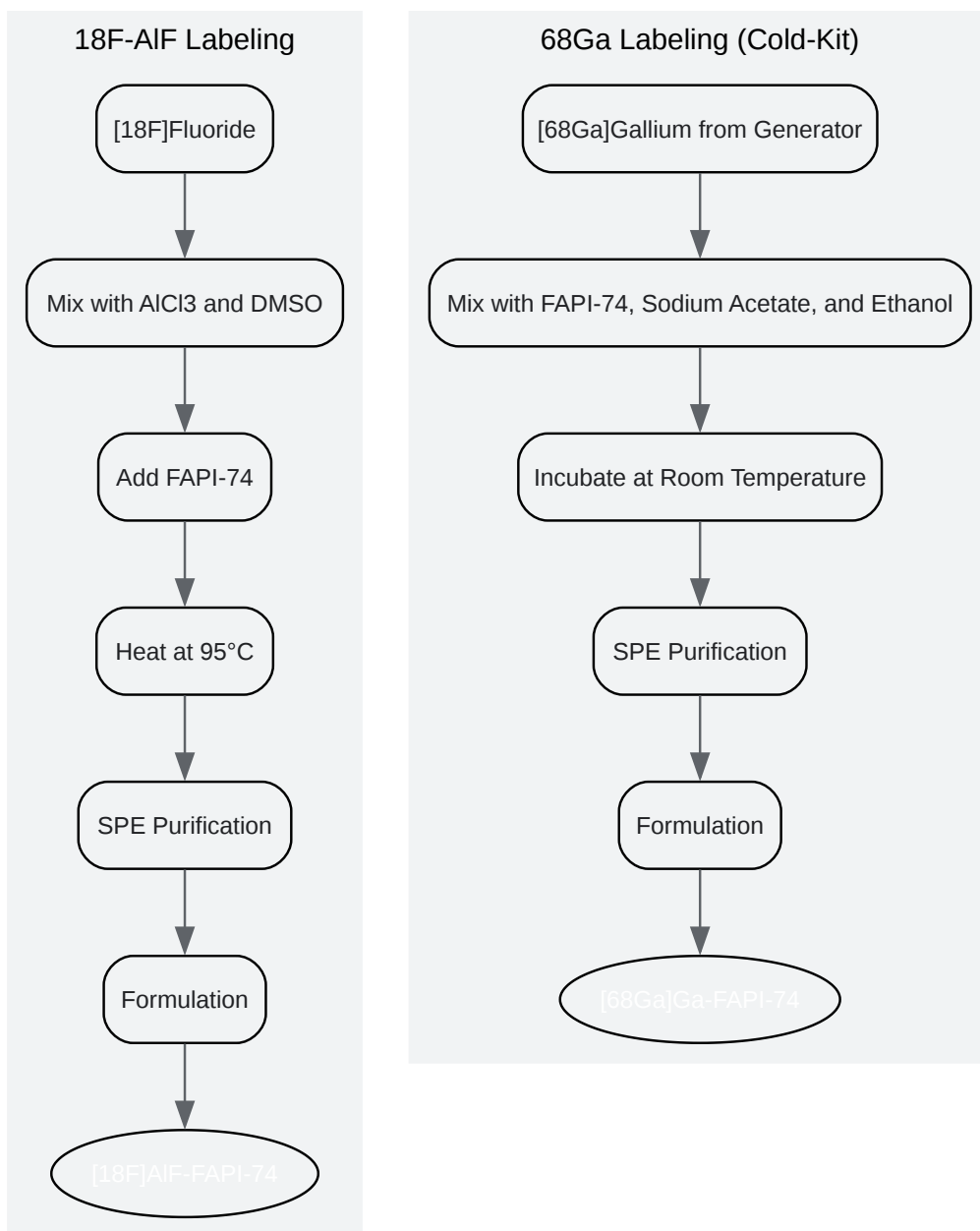
- Preparation: A solution of **FAPI-74** (4 mM) is prepared.
- Reaction Mixture: In a reaction vessel, combine 6 µL of AlCl₃ in water (10 mM) and 300 µL of dimethyl sulfoxide (DMSO).[3]
- Incubation: Incubate the mixture for 5 minutes at room temperature.[3]
- Addition of **FAPI-74**: Add 20 µL of the **FAPI-74** solution to the reaction mixture.[3]

- Radiolabeling: Add the desired amount of [^{18}F]Fluoride.
- Heating: Heat the reaction mixture at 95 °C for 15 minutes.[3][10]
- Purification: After cooling, the mixture is diluted with water and purified using a solid-phase extraction (SPE) cartridge (e.g., Waters Oasis HLB Plus Light).[3]
- Elution and Formulation: The final product is eluted with ethanol, diluted with 0.9% saline, and buffered before sterile filtration.[3]

This protocol is suitable for on-site preparation using a $^{68}\text{Ge}/^{68}\text{Ga}$ generator.

- Preparation: Prepare a solution of **FAPI-74** (4 mM in water).
- Reaction Mixture: In a sterile vial, combine 15 μL of the **FAPI-74** solution, 310 μL of sodium acetate (2.5 M in water), and 0.50 mL of ethanol.[3]
- Radiolabeling: Add 1.00 mL of the $^{68}\text{Ge}/^{68}\text{Ga}$ generator eluate (in 0.6 M HCl).[3]
- Incubation: Incubate the reaction mixture for 15 minutes at room temperature.[3]
- Purification: Purify the labeled product using an SPE cartridge as described for the ^{18}F -labeling.[3]
- Formulation: The final product is formulated in a similar manner to the ^{18}F -labeled tracer.

Radiolabeling Workflow for FAPI-74



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Radiolabeling workflows for ^{18}F - and ^{68}Ga -**FAPI-74**.

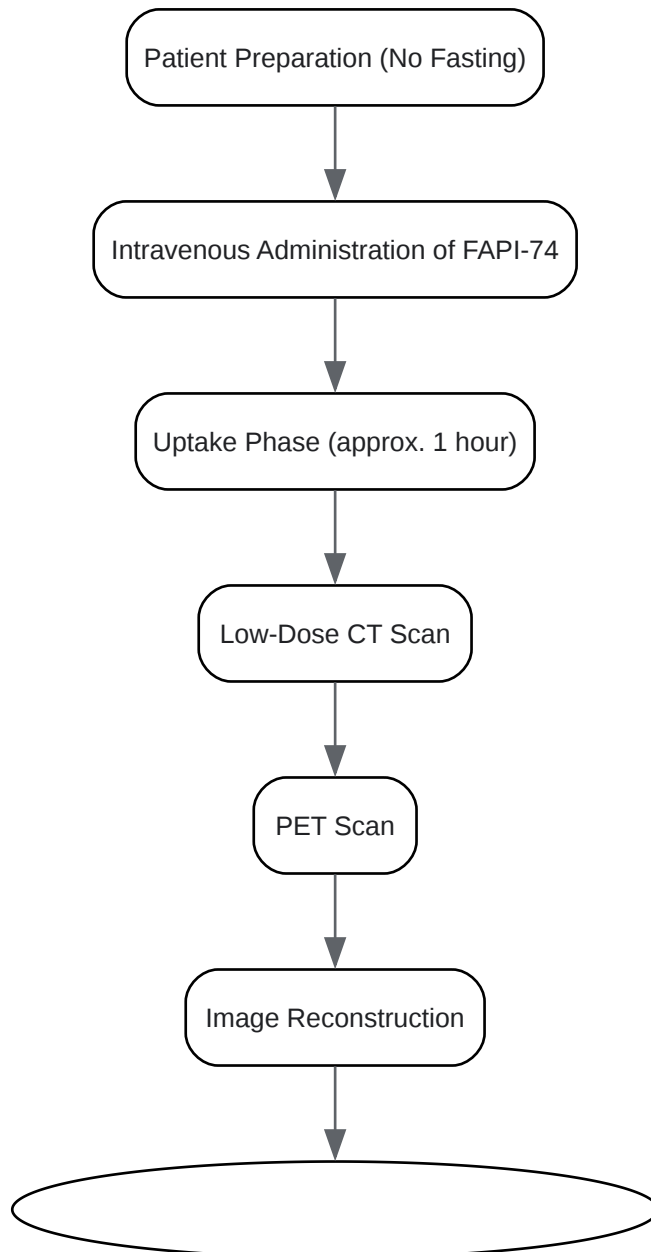
Patient Preparation and Administration

- Patient Consent: Obtain written informed consent from the patient.
- Pre-medication: No specific pre-medication is generally required.
- Fasting: Unlike ^{18}F -FDG, fasting is not necessary for **FAPI-74** PET imaging.
- Tracer Administration: Administer the radiotracer intravenously. The typical administered activity for ^{18}F -**FAPI-74** is 259 ± 26 MBq, and for ^{68}Ga -**FAPI-74** is 263 MBq.[4][5][7] All patients should be monitored for any adverse events following administration.[11]

PET/CT Imaging Protocol

- Uptake Time: The optimal time for image acquisition is approximately 1 hour post-injection, as this provides the highest tumor-to-background contrast.[6][7][9]
- Imaging Series: For dosimetry studies, dynamic or static whole-body scans can be acquired at multiple time points, such as 10 minutes, 1 hour, and 3 hours post-injection.[4][5][6][7]
- Scanner: A standard clinical PET/CT scanner is used.
- CT Scan: A low-dose CT scan is performed for attenuation correction and anatomical localization.
- PET Scan: The PET acquisition is typically performed from the head to the mid-thigh.
- Image Reconstruction: Images are reconstructed using standard algorithms (e.g., Ordered Subset Expectation Maximization - OSEM).

FAPI-74 PET/CT Imaging Workflow



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General workflow for **FAPI-74** PET/CT imaging.

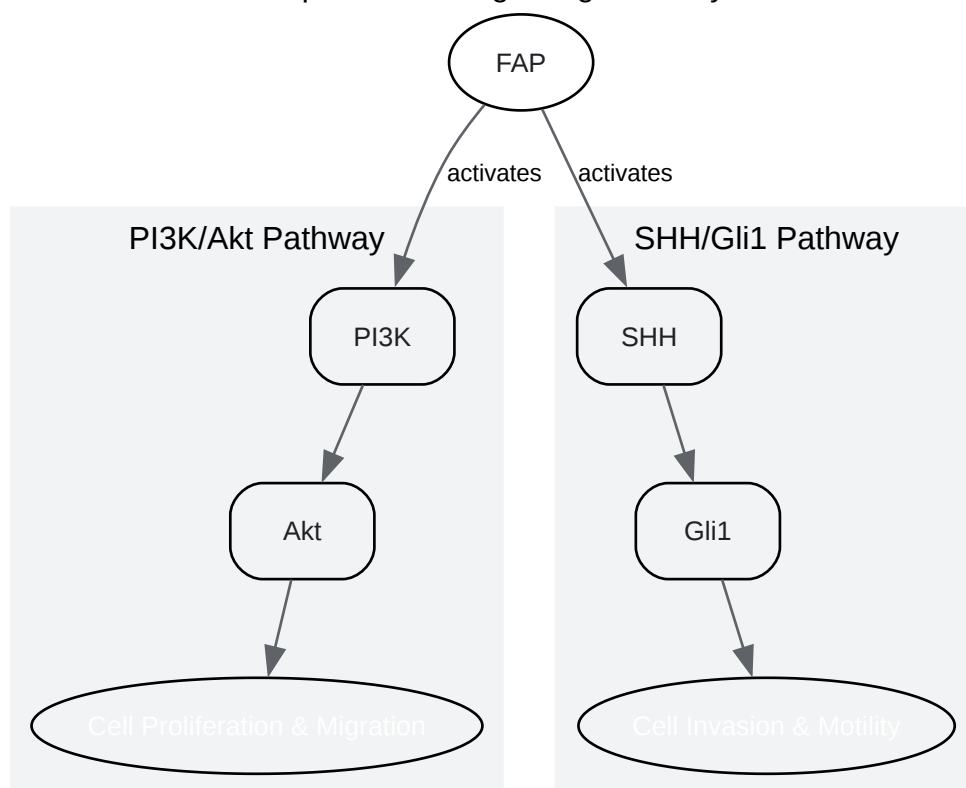
Dosimetry Calculation

- **Image Analysis:** Regions of interest (ROIs) are drawn on the PET images for source organs (e.g., liver, kidneys, spleen, bladder) and tumors at each time point.
- **Time-Activity Curves:** Time-activity curves are generated for each source organ to determine the total number of disintegrations.
- **Dosimetry Software:** The absorbed doses are calculated using software such as OLINDA/EXM (Organ Level Internal Dose Assessment/Exponential Modeling) or IDAC-Dose (Internal Dose Assessment Code).^{[4][5][6][7][9]} These programs use standardized human phantom models to estimate the radiation dose to various organs and the whole body.

FAP Signaling Pathway

FAP plays a role in several signaling pathways that promote tumor growth, proliferation, and invasion.^{[1][2]} Understanding these pathways is important for the development of FAP-targeted therapies. FAP has been shown to influence the PI3K/Akt and Sonic Hedgehog (SHH)/Gli1 signaling pathways.^{[12][13][14]}

Simplified FAP Signaling Pathways



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- To cite this document: BenchChem. [Application Notes and Protocols for FAPI-74 Studies: Dosimetry and Radiation Safety]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12387594/docs#application-notes-and-protocols-for-fapi-74-studies-dosimetry-and-radiation-safety>]

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